

An In-depth Technical Guide to the Safe Handling of Tetrapentylammonium Bromide

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Compound of Interest

Compound Name: *Tetrapentylammonium bromide*

Cat. No.: *B1205827*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **Tetrapentylammonium bromide** (CAS No: 866-97-7). The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough guide for laboratory and drug development environments.

Chemical Identification and Properties

Tetrapentylammonium bromide is a quaternary ammonium salt used primarily as a laboratory chemical and for the synthesis of other substances.^[1] Its fundamental properties are summarized below.

| Property | Value | Reference |
|---------------------|--|-----------|
| Chemical Name | 1-Pentanaminium, N,N,N-tripentyl-, bromide | [2] |
| Synonyms | Tetraamylammonium bromide | [1] |
| CAS Number | 866-97-7 | [1][2] |
| EC Number | 212-756-0 | [1][2] |
| Molecular Formula | C20H44BrN | [1][2] |
| Molecular Weight | 378.47 g/mol | [2][3] |
| Physical Appearance | White hygroscopic flakes or solid | [4] |

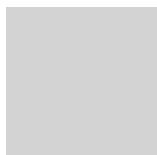
Hazard Identification and GHS Classification

Tetrapentylammonium bromide is classified as a hazardous substance. The Globally Harmonized System (GHS) classification provides a clear understanding of its potential health risks.

| Hazard Class | Category | Hazard Statement |
|--|---------------------------------|--|
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation[2][4] |
| Serious Eye Damage/Eye Irritation | Category 2A | H319: Causes serious eye irritation[2][4] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 (Respiratory System) | H335: May cause respiratory irritation[2][4] |

The GHS label elements are visualized in the diagram below, indicating the required pictogram, signal word, and associated hazards.

Tetrapentylammonium
Bromide



| Signal Word | Warning |
|-------------------|---|
| Hazard Statements | H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation |

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GHS Hazard Communication for **Tetrapentylammonium Bromide**.

Precautionary Statements:

Safe handling requires adherence to the following precautionary statements.

| Type | Code | Statement |
|--------------------|--|--|
| Prevention | P261 | Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2][5] |
| P264 | Wash skin thoroughly after handling. | |
| P271 | Use only outdoors or in a well-ventilated area. | |
| P280 | Wear protective gloves/protective clothing/eye protection/face protection.[2] | |
| Response | P302 + P352 | IF ON SKIN: Wash with plenty of soap and water.[2] |
| P304 + P340 + P312 | IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell. | |
| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2] | |
| P332 + P313 | If skin irritation occurs: Get medical advice/attention. | |
| P337 + P313 | If eye irritation persists: Get medical advice/attention. | |
| Storage | P403 + P233 | Store in a well-ventilated place. Keep container tightly closed. |
| P405 | Store locked up. | |

Disposal

P501

Dispose of contents/container to an approved waste disposal plant.

Safe Handling and Personal Protection

Proper handling and the use of appropriate Personal Protective Equipment (PPE) are critical to minimize exposure and ensure safety.

Handling Procedures:

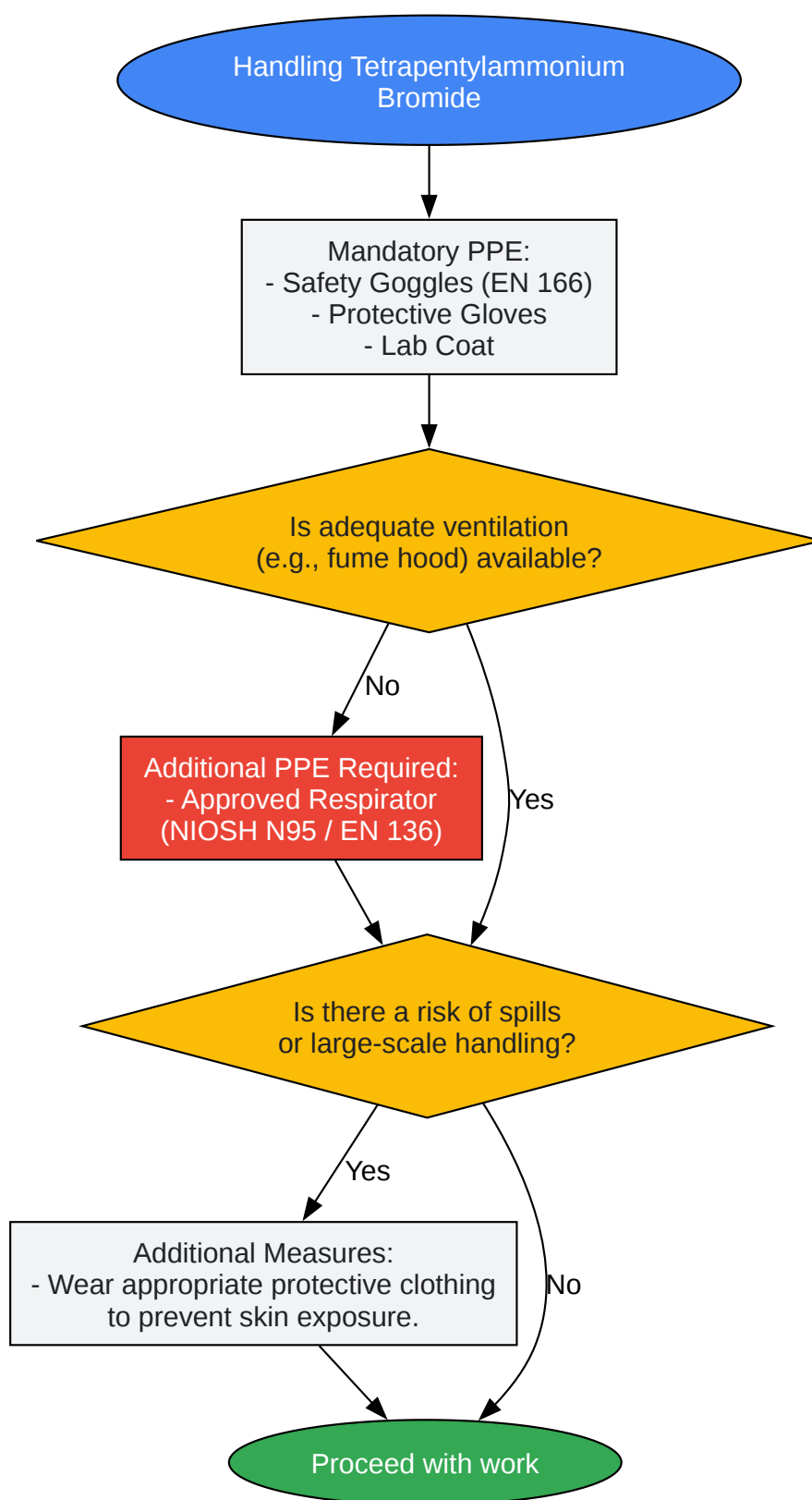
- Avoid all contact with skin and eyes.[\[1\]](#)[\[6\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use in a well-ventilated area, with appropriate exhaust ventilation where dust is formed.[\[1\]](#)[\[7\]](#)
- Do not eat, drink, or smoke when handling the product.[\[7\]](#)
- Wash hands thoroughly after handling.

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[6\]](#)
- Keep containers tightly closed as the material is hygroscopic.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[2\]](#)[\[6\]](#)

Personal Protective Equipment (PPE):

The selection of PPE depends on the scale of work and potential for exposure. The following workflow outlines the necessary protective measures.



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Personal Protective Equipment (PPE) selection workflow.

Emergency Procedures

In case of accidental exposure or release, immediate and appropriate action is necessary.

First-Aid Measures:

| Exposure Route | First-Aid Protocol |
|----------------|---|
| Inhalation | Remove the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention. [2] [6] |
| Skin Contact | Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention. [2] [6] |
| Eye Contact | Rinse immediately and cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [6] |
| Ingestion | Do NOT induce vomiting. Clean mouth with water and then drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2] [6] |

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to safe areas. Use personal protective equipment as outlined above. Avoid breathing dust and ensure adequate ventilation.[\[1\]](#)[\[6\]](#)
- Environmental Precautions: Prevent the product from entering drains or water courses.[\[1\]](#)
- Containment: Pick up and arrange disposal without creating dust. Sweep up or vacuum the spill and place it in a suitable, closed, and labeled container for disposal.[\[1\]](#)[\[6\]](#)

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[\[2\]](#)[\[5\]](#)
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.[\[2\]](#)[\[6\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[6\]](#)

Toxicological and Reactivity Profile

Understanding the toxicological properties and chemical stability is essential for risk assessment.

Toxicological Data Summary:

While specific quantitative toxicity data (e.g., LD₅₀) for **Tetrapentylammonium bromide** is not readily available in the consulted datasheets, the primary health effects are well-documented.

| Toxicological Endpoint | Finding |
|--|---|
| Acute Toxicity (Oral, Dermal, Inhalation) | No data available. |
| Skin Corrosion/Irritation | Causes skin irritation. [6] |
| Serious Eye Damage/Irritation | Causes serious eye irritation. [6] |
| Respiratory or Skin Sensitization | No data available. |
| Germ Cell Mutagenicity | No data available. |
| Carcinogenicity | Not classified as a carcinogen by IARC, NTP, or OSHA. |
| Specific Target Organ Toxicity (Single Exposure) | May cause respiratory irritation. [6] |

Experimental Protocols: The hazard classifications are based on data derived from standard testing guidelines. However, the specific experimental protocols and raw data are not provided

in the safety data sheets. The classifications are consistent with guidelines from regulatory bodies like OSHA and under CLP regulations.[2]

Reactivity and Stability:

| Parameter | Description |
|----------------------------------|--|
| Chemical Stability | Stable under normal storage and handling conditions.[2] |
| Hazardous Reactions | No hazardous reactions have been reported. Hazardous polymerization does not occur.[2] |
| Conditions to Avoid | Exposure to moist air or water due to its hygroscopic nature.[2] Incompatible products. |
| Incompatible Materials | Strong oxidizing agents.[2][6] |
| Hazardous Decomposition Products | Nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), and hydrogen halides.[2][6] |

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